

Comprehensive Analytical Characterization of N-(2-methoxy-ethyl)-pyrazine-2,5-diamine

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Compound of Interest

Compound Name: *N*-(2-methoxy-ethyl)-pyrazine-2,5-diamine

Cat. No.: B8709937

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Introduction & Scope

N-(2-methoxy-ethyl)-pyrazine-2,5-diamine (Chemical Formula: $C_7H_{12}N_4O$) is a highly versatile heterocyclic building block frequently utilized in the synthesis of kinase inhibitors, CNS-active agents, and advanced agrochemicals. The presence of a pyrazine core substituted with both a primary amine and a secondary methoxyethyl-amine imparts unique electron-donating characteristics and hydrogen-bonding capabilities.

Accurate analytical characterization of this intermediate is critical to ensure batch-to-batch consistency, confirm structural identity, and quantify trace impurities before downstream active pharmaceutical ingredient (API) synthesis. This application note provides a self-validating, multi-modal analytical protocol encompassing Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier Transform Infrared (FTIR) spectroscopy. All methods are designed with adherence to ICH Q2(R1) validation principles^[1].

Physicochemical Properties Summary

Property	Value / Description	Analytical Significance
Molecular Formula	C ₇ H ₁₂ N ₄ O	Dictates exact mass for High-Resolution MS.
Molecular Weight	168.20 g/mol	Target [M+H] ⁺ at m/z 169.1 in ESI+ mode.
Physical State	Solid (typically crystalline)	Amenable to ATR-FTIR without KBr pellet pressing.
Solubility	Soluble in DMSO, MeOH, H ₂ O	Guides NMR solvent selection (DMSO-d ₆ preferred).
pKa (Predicted)	Basic (multiple nitrogens)	Requires buffered or acidic mobile phases to prevent LC peak tailing.

Analytical Workflow

The following workflow illustrates the orthogonal analytical strategy used to establish the identity and purity of the compound.



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Orthogonal analytical workflow for the characterization of pyrazine diamine derivatives.

Experimental Protocols & Causality

Protocol 1: Liquid Chromatography-Mass Spectrometry (LC-MS)

Causality & Method Rationale: **N-(2-methoxy-ethyl)-pyrazine-2,5-diamine** is a highly polar, basic molecule. Traditional C18 columns often suffer from poor retention and severe peak tailing due to secondary interactions with unendcapped surface silanols. Therefore, a polar-embedded reversed-phase column (e.g., Waters XBridge Shield RP18) or a Hydrophilic Interaction Liquid Chromatography (HILIC) approach is required[2]. We utilize an acidic mobile phase (0.1% Formic Acid) to ensure complete protonation of the pyrazine and amine nitrogens, yielding a sharp chromatographic peak and robust ionization in Electrospray Ionization Positive (ESI+) mode.

Step-by-Step Procedure:

- **Sample Preparation:** Accurately weigh 1.0 mg of the analyte and dissolve in 1.0 mL of LC-MS grade Methanol/Water (50:50, v/v) to yield a 1 mg/mL stock. Dilute to a working concentration of 10 µg/mL using the initial mobile phase.
- **Column Selection:** Polar-embedded C18 (e.g., 50 mm × 2.1 mm, 1.7 µm particle size).
- **Mobile Phase Setup:**
 - Mobile Phase A: 0.1% Formic Acid in MS-grade Water.
 - Mobile Phase B: 0.1% Formic Acid in MS-grade Acetonitrile.
- **Gradient Elution:** Run a linear gradient from 2% B to 95% B over 4.0 minutes at a flow rate of 0.4 mL/min. Hold at 95% B for 1.0 minute, then re-equilibrate at 2% B for 1.5 minutes.
- **MS Parameters:** Set the MS to ESI+ mode. Capillary voltage: 3.0 kV; Desolvation temperature: 350°C; Scan range: m/z 100–500.
- **System Suitability Verification:** Inject a blank to confirm the absence of carryover. The target compound must elute with a symmetry factor between 0.8 and 1.5.

Expected Results: A dominant $[M+H]^+$ ion at m/z 169.1 will be observed. Due to the stability of the pyrazine ring, minimal in-source fragmentation is expected unless higher collision energies are applied, which would yield a characteristic loss of the methoxyethyl fragment (-59 Da).

Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Method Rationale: NMR is the definitive tool for confirming the regiochemistry of the 2,5-disubstitution on the pyrazine ring[3]. Deuterated dimethyl sulfoxide (DMSO- d_6) is explicitly chosen as the solvent. Unlike $CDCl_3$, DMSO- d_6 is highly polar and disrupts intermolecular hydrogen bonding, allowing for the clear resolution of the exchangeable amine protons ($-NH_2$ and $-NH-$). The electron-deficient nature of the pyrazine ring shifts the aromatic protons significantly downfield.

Step-by-Step Procedure:

- **Sample Preparation:** Dissolve 15–20 mg of the compound in 0.6 mL of DMSO- d_6 (containing 0.03% v/v TMS as an internal standard) in a clean, dry glass vial.
- **Transfer:** Transfer the homogenous solution into a standard 5 mm NMR tube, ensuring no particulates or air bubbles are present.
- **Acquisition (1H NMR):** Acquire data at 400 MHz or 600 MHz. Set the relaxation delay (D1) to 2.0 seconds and acquire 16–32 scans to ensure a high signal-to-noise ratio.
- **Acquisition (^{13}C NMR):** Acquire data at 100 MHz or 150 MHz with proton decoupling. Use a D1 of 2.0 seconds and acquire a minimum of 512 scans.
- **Data Processing:** Apply exponential multiplication (line broadening = 0.3 Hz for 1H , 1.0 Hz for ^{13}C), Fourier transform, and phase/baseline correction. Reference the spectrum to the residual DMSO pentet at 2.50 ppm (1H) and 39.5 ppm (^{13}C).

Expected 1H NMR Assignments (DMSO- d_6 , 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.30 - 7.60	Singlets (2H)	2H	Pyrazine ring protons (H-3, H-6)
6.20 - 6.50	Triplet (broad)	1H	Secondary amine (-NH-CH ₂ -), exchangeable
5.50 - 5.80	Singlet (broad)	2H	Primary amine (-NH ₂), exchangeable
3.40 - 3.50	Multiplet	2H	Methoxyethyl methylene (-CH ₂ -CH ₂ -O-)
3.30 - 3.40	Multiplet	2H	Methoxyethyl methylene (-NH-CH ₂ -CH ₂ -)
3.25	Singlet	3H	Methoxy group (-O-CH ₃)

Protocol 3: Attenuated Total Reflectance (ATR) FTIR Spectroscopy

Causality & Method Rationale: Infrared spectroscopy provides orthogonal confirmation of the functional groups^[4]. ATR-FTIR is preferred over transmission (KBr pellet) methods because it is non-destructive, requires zero sample preparation, and prevents moisture absorption that can obscure the critical N-H stretching region. The method specifically targets the primary/secondary amines, the ether linkage, and the aromatic pyrazine skeleton.

Step-by-Step Procedure:

- **Background Collection:** Clean the diamond ATR crystal with isopropanol and allow it to dry. Collect a background spectrum (air) using 32 scans at a resolution of 4 cm⁻¹.

- **Sample Loading:** Place approximately 2–5 mg of the neat solid sample directly onto the ATR crystal.
- **Compression:** Apply consistent pressure using the ATR anvil to ensure intimate contact between the crystal and the sample.
- **Acquisition:** Collect the sample spectrum (32 scans, 4000–600 cm^{-1} , 4 cm^{-1} resolution).
- **Validation:** Perform a baseline correction and atmospheric compensation if necessary.

Expected FTIR Diagnostic Bands:

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~3400, ~3300	Medium, Doublet	Primary amine ($-\text{NH}_2$) asymmetric & symmetric stretch
~3250	Medium, Singlet	Secondary amine ($-\text{NH}-$) stretch
~2850 - 2950	Weak	Aliphatic C-H stretch (methoxyethyl group)
~1530 - 1580	Strong	Pyrazine aromatic C=N and C=C ring stretching
~1100 - 1120	Strong	Aliphatic ether (C-O-C) asymmetric stretch

Method Validation & Quality Control (ICH Q2(R1) Compliance)

To ensure the trustworthiness of the analytical data for regulatory submissions, the LC-MS and NMR methods must be validated according to ICH Q2(R1) guidelines^[1].

- **Specificity:** The LC-MS gradient must baseline-resolve **N-(2-methoxy-ethyl)-pyrazine-2,5-diamine** from known synthetic precursors (e.g., 2,5-dibromopyrazine or 2-amino-5-

bromopyrazine). Spiking studies should be performed to prove the assay result is unaffected by the presence of these impurities[1].

- Limit of Detection (LOD) & Quantitation (LOQ): For impurity profiling, the LC-MS method must demonstrate a signal-to-noise (S/N) ratio of ≥ 3 for LOD and ≥ 10 for LOQ.
- Precision (Repeatability): Six replicate injections of the 10 $\mu\text{g/mL}$ standard must yield a Relative Standard Deviation (RSD) of $\leq 2.0\%$ for both retention time and peak area.

References

- ICH Harmonised Tripartite Guideline - Validation of Analytical Procedures: Text and Methodology Q2(R1) International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH) URL: [\[Link\]](#)
- A Perspective on the Analytical Challenges Encountered in High-Throughput Experimentation Organic Process Research & Development, ACS Publications URL: [\[Link\]](#)

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